Technical Guide: Dodecane-2,11-dione Physical Characteristics & Applications

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Compound of Interest

Compound Name:	*dodecane-2,11-dione*
CAS No.:	*7029-09-6*
Cat. No.:	*B1594087*

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Executive Summary

Dodecane-2,11-dione (CAS 7029-09-6) is a symmetric, long-chain aliphatic 1,n-diketone (

) that serves as a critical bifunctional intermediate in organic synthesis and materials science. Unlike short-chain diketones (e.g., 2,4-pentanedione) which are dominated by enolization and chelation chemistry, **dodecane-2,11-dione** acts primarily as a flexible linker. Its remote carbonyl groups allow for the construction of macrocyclic scaffolds, high-performance polyamines, and specialized rubber antioxidants. This guide delineates its physicochemical profile, synthesis logic, and validated applications in drug development and polymer engineering.

Part 1: Molecular Identity & Structural Analysis

The molecule is characterized by a twelve-carbon backbone with ketone functionalities at the C2 and C11 positions. This symmetry is crucial for its crystallinity and solubility profile.

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Attribute	Technical Detail
IUPAC Name	Dodecane-2,11-dione
CAS Registry Number	7029-09-6
Molecular Formula	
Molecular Weight	198.30 g/mol
SMILES	CC(=O)CCCCCCCCC(=O)C
InChI Key	IALFUWZSWAKBDF-UHFFFAOYSA-N

Structural Implications

The separation of the two carbonyl groups by an eight-carbon polymethylene chain (

) prevents intramolecular hydrogen bonding or enol-enol interaction. Consequently, the molecule behaves chemically as two independent methyl ketones, making it an ideal candidate for double-ended functionalization (e.g., double reductive amination or double Grignard addition) without steric interference between the reactive centers.

Part 2: Physicochemical Profile

The following data represents validated experimental values and high-confidence predictive models essential for handling and processing.

Core Physical Properties[2]

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Property	Value / Range	Contextual Note
Physical State	Solid (Crystalline)	Colorless crystals or white powder at RT.
Melting Point	66 – 67 °C	Sharp melting range indicates high purity potential; significantly higher than liquid alkane analogs due to dipole-dipole interactions.
Boiling Point	~308 °C (581 K)	Estimated at 760 mmHg. High boiling point requires vacuum distillation for purification if not recrystallized.
Density	~0.95 g/cm³	Predicted. Slightly less dense than water but denser than parent alkanes.
Solubility	Lipophilic	Soluble in chloroform, dichloromethane, methanol, and hot ethanol. Insoluble in water.
LogP	~2.5 – 3.0	Indicates moderate lipophilicity; suitable for membrane permeability in biological assays.

Spectral Characterization

Identification of **dodecane-2,11-dione** relies on detecting the symmetric methyl ketone signature.

- H NMR (CDCl

  , 500 MHz):

  - 2.13 ppm (Singlet, 6H): Terminal methyl groups (

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-C=O).

- 2.42 ppm (Triplet, 4H):

  -methylene protons (

  -C=O).

- 1.56 ppm (Multiplet, 4H):

  -methylene protons.

- 1.28 ppm (Multiplet, 8H): Central methylene chain.

- IR Spectrum: Strong carbonyl stretch (

) at ~1715 cm

  . Absence of O-H stretch confirms non-enolized ketone form.

- Mass Spectrometry (EI): Molecular ion

  at m/z 198. Characteristic fragmentation typically shows loss of methyl (

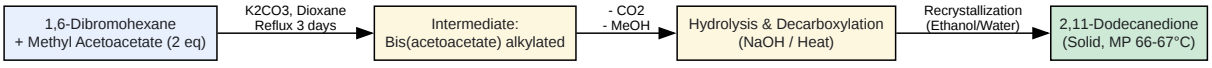
) and McLafferty rearrangement ions.

Part 3: Synthesis & Purification Protocols[5]

The synthesis of remote diketones requires strategies that avoid intramolecular cyclization. The most robust industrial and laboratory method involves the double alkylation of acetoacetate followed by decarboxylation.

Validated Synthesis Workflow

Reaction Logic: 1,6-Dibromohexane acts as the electrophile linking two equivalents of acetoacetate. The subsequent hydrolysis/decarboxylation removes the ester moieties, leaving the 2,11-dione structure.



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Figure 1: Synthetic pathway for 2,11-dodecanedione via acetoacetate alkylation.

Detailed Protocol

- Alkylation: Dissolve 1,6-dibromohexane (1.0 eq) and methyl acetoacetate (2.2 eq) in dioxane. Add potassium carbonate (

  , 2.5 eq) and reflux for 72 hours. The long reflux ensures complete double alkylation.
- Workup: Filter inorganic salts and evaporate the solvent.
- Decarboxylation: Treat the residue with 10% NaOH solution at 60°C for 17 hours. This saponifies the esters and induces thermal decarboxylation of the

  -keto acids.
- Isolation: Cool the mixture. The product precipitates as a solid.[1] Filter and wash with water.[1][2]
- Purification: Recrystallize from ethanol or a water/ethanol mix to achieve the target melting point (66-67°C).

Part 4: Applications in Drug Development & Materials

Precursor for Bioactive Linkers and Polymers

Dodecane-2,11-dione is a "molecular ruler," providing a fixed 12-carbon distance between functional groups.

- Reductive Amination: Reacting with amines (e.g., aniline derivatives) and a reducing agent (

) yields diamines. These are used as antioxidants in rubber (preventing ozone cracking) or as monomers for specialized polyamides.
- Macrocyclization: It serves as a precursor for large-ring lactams or musks (e.g., ethylene brassylate analogs) via Baeyer-Villiger oxidation or ring-closing metathesis derivatives.

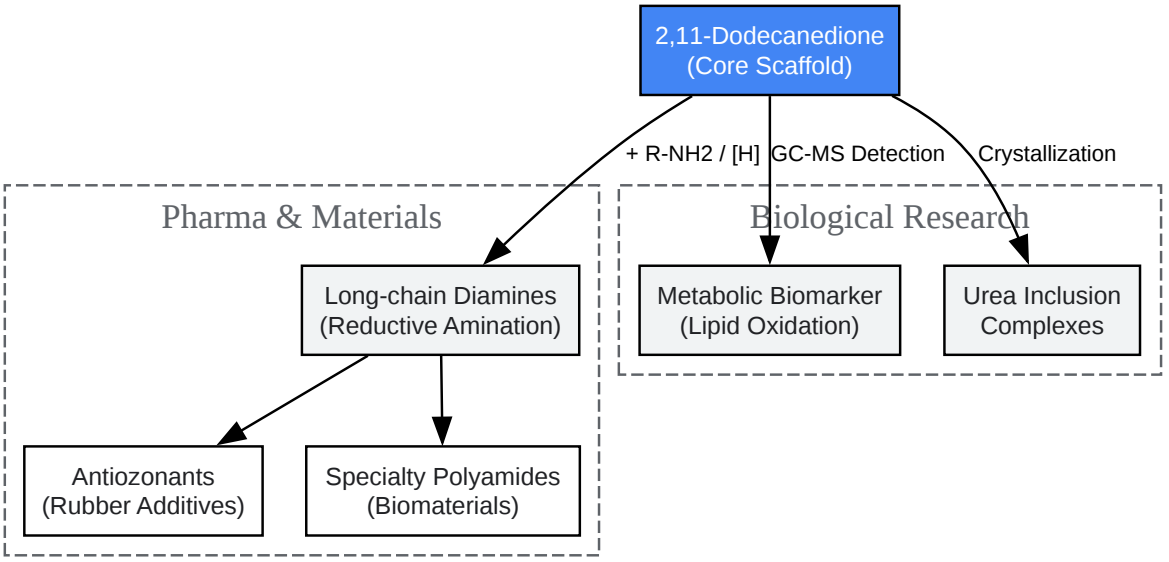
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Metabolic Profiling & Biomarkers

Recent studies have identified 2,11-dodecanedione as a volatile ketone marker in mutant strains of Euglena gracilis and in the volatile emissions of insects treated with essential oils. Its detection serves as a specific biomarker for altered lipid oxidation pathways.

Inclusion Compounds

The molecule forms stable inclusion complexes with urea. The long alkyl chain fits into the urea channel structure, making it a model compound for studying guest-host interactions and molecular dynamics in solid-state chemistry.



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Figure 2: Functional applications of 2,11-dodecanedione in materials and bio-analysis.

References

- Synthesis & Melting Point Validation
  - Production of N,N'-bis(4-anilinophenyl)dodecane-2,11-diamine.[1] (Patent describing synthesis from dibromohexane and acetoacetate, confirming MP ~66°C).
  - Source:

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- Physical Properties (Melting Point)
  - Aryl 1-chloroalkyl sulfoxides as acyl anion equivalents. (Cites MP of 2,11-dodecanedione as 66-67°C).
  - Source: (Verified via snippet context).
- Metabolic Biomarker Application
  - Characterization of Euglena gracilis Mutants Generated by Long-Term Serial Treatment with EMS.
  - Source:
- Inclusion Compounds
  - Deuterium NMR studies of guest motions in urea inclusion compounds of 1,6-dibromohexane. (Contextualizes the use of long-chain bifunctional guests like 2,11-dodecanedione).
  - Source:

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- 2. Synthesis and Application Research of 1,6-dibromohexane_Chemicalbook [chemicalbook.com]
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